

In-Depth Technical Guide to the Spectroscopic Data of Curcumaromin C

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Compound of Interest

Compound Name: *Curcumaromin C*

Cat. No.: *B15589605*

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Introduction

Curcumaromin C is a diarylheptanoid, a class of natural phenols, isolated from the rhizomes of *Curcuma aromatica*. This technical guide provides a comprehensive overview of the spectroscopic data for **Curcumaromin C**, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) data. The information presented herein is crucial for the identification, characterization, and further investigation of this compound for potential therapeutic applications. The data is based on the original isolation and structure elucidation research.

Spectroscopic Data

The following tables summarize the key quantitative spectroscopic data for **Curcumaromin C**.

Table 1: ^1H -NMR Spectroscopic Data for Curcumaromin C (500 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1-H	2.80	m	
1-H'	2.72	m	
2-H	1.75	m	
2-H'	1.65	m	
3-H	4.65	t	6.4
4-H	1.50	m	
4-H'	1.40	m	
5-OH	5.45	br s	
6-H	6.58	d	
7-H	6.05	dt	15.9, 6.8
1'-H	-	-	-
2'-H	6.85	d	8.1
3'-H	7.08	dd	8.1, 1.8
4'-OH	5.70	s	
5'-H	6.80	d	
6'-H	-	-	
1''-H	-	-	
2''-H, 6''-H	7.15	d	8.5
3''-H, 5''-H	6.82	d	8.5
4''-OH	5.05	s	

Table 2: ^{13}C -NMR Spectroscopic Data for Curcumaromin C (125 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)
1	30.2
2	38.9
3	72.1
4	43.2
5	20.1
6	132.8
7	128.5
1'	138.2
2'	108.2
3'	119.0
4'	146.5
5'	114.3
6'	145.1
1''	130.4
2'', 6''	129.8
3'', 5''	115.2
4''	155.0

Table 3: Mass Spectrometry (MS) and Infrared (IR) Data for Curcumaromin C

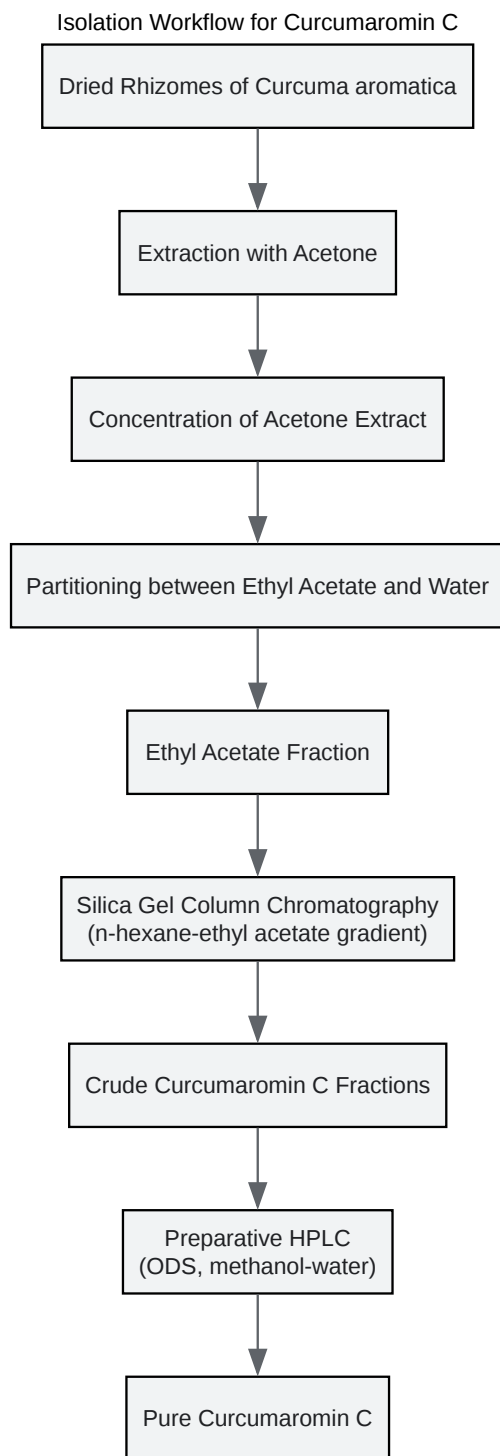
Spectroscopic Method	Data
EIMS (m/z)	328 [M] ⁺ , 310, 177, 164, 151, 137, 124, 107
IR ($\nu_{\max}$, cm ⁻¹)	3400 (OH), 1685 (C=O), 1605, 1515 (aromatic)

Experimental Protocols

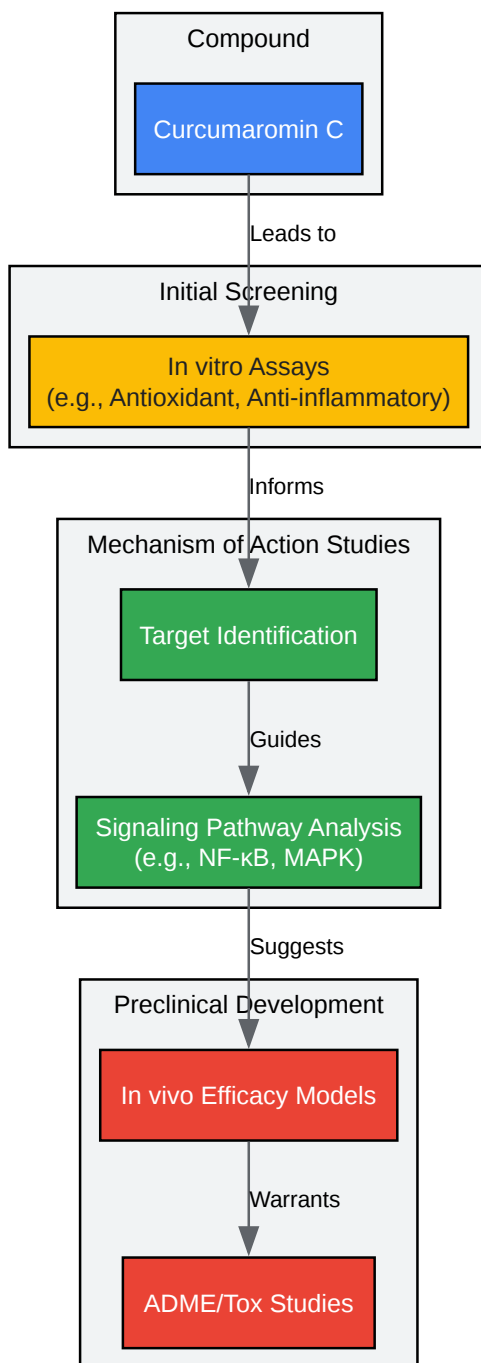
The following methodologies describe the isolation and spectroscopic analysis of **Curcumaromin C**.

Isolation of Curcumaromin C

The isolation of **Curcumaromin C** is typically performed from the rhizomes of *Curcuma aromatica*. The general workflow is as follows:



Investigative Framework for Curcumaromin C's Bioactivity

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